Application Note: HPLC-Based Quantification of Angiotensin I from Acetyl Angiotensinogen (1-14)

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Compound of Interest

Compound Name:	*Acetyl angiotensinogen (1-14), human*
Cat. No.:	*B12373281*

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Introduction

The Renin-Angiotensin System (RAS) is a critical regulator of blood pressure and cardiovascular homeostasis.[1] Renin, an aspartyl protease, initiates the RAS cascade by cleaving angiotensinogen to form the decapeptide Angiotensin I (Ang I).[1] Ang I is subsequently converted to the potent vasoconstrictor Angiotensin II by the Angiotensin-Converting Enzyme (ACE).[1] The quantification of Ang I is a key measure of renin activity and is crucial for the development and screening of renin inhibitors, a class of drugs used to treat hypertension. This application note details a robust and reliable method for the quantification of Ang I generated from the synthetic substrate Acetyl angiotensinogen (1-14) using High-Performance Liquid Chromatography (HPLC) with UV detection.

Principle

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This method involves two main stages: the enzymatic generation of Angiotensin I and its subsequent quantification. First, the synthetic substrate Acetyl angiotensinogen (1-14) is incubated with renin, which cleaves the substrate to produce Angiotensin I. The reaction is then terminated, and the resulting mixture is analyzed by reverse-phase HPLC (RP-HPLC). The amount of Angiotensin I produced is quantified by measuring its absorbance at a specific UV wavelength and comparing it to a standard curve.

Signaling Pathway: The Renin-Angiotensin System

The enzymatic reaction described in this protocol is the initial and rate-limiting step of the Renin-Angiotensin System. The pathway diagram below illustrates the cleavage of Angiotensinogen by Renin to produce Angiotensin I, and the subsequent conversion to Angiotensin II by ACE.

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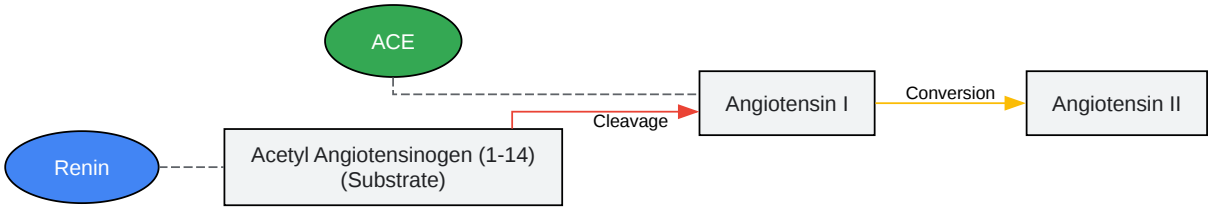

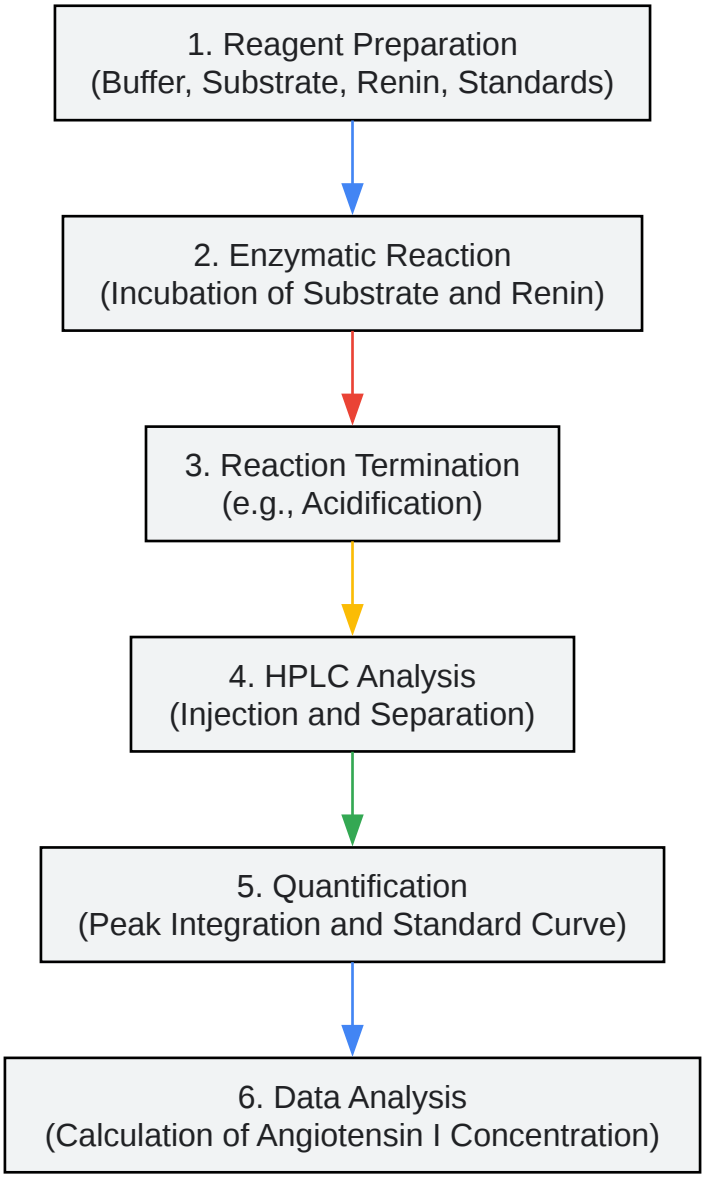

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References

- 1. researchgate.net [researchgate.net]
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